

Technical Support Center: Accurate Uric Acid Measurement in the Presence of Rasburicase

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rasburicase*

Cat. No.: *B1180645*

[Get Quote](#)

This technical support center provides guidance for researchers, scientists, and drug development professionals on the challenges and solutions for accurately measuring uric acid in biological samples containing **rasburicase**.

Troubleshooting Guide

This guide addresses common issues encountered during the measurement of uric acid in patients treated with **rasburicase**.

Question: Why are my uric acid readings unexpectedly low or near zero in samples from patients receiving **rasburicase**?

Answer: The most likely cause is the ex vivo enzymatic activity of **rasburicase** in the blood sample. **Rasburicase**, a recombinant urate oxidase, continues to break down uric acid into allantoin after the sample has been collected.^{[1][2][3][4]} This process can lead to falsely low or undetectable levels of uric acid if the sample is not handled properly. The enzyme remains active at room temperature, causing significant degradation of uric acid.^{[3][5]}

Question: What is the recommended procedure to prevent ex vivo uric acid degradation by **rasburicase**?

Answer: To ensure accurate measurement, it is crucial to inhibit the enzymatic activity of **rasburicase** immediately after sample collection. The manufacturer and regulatory bodies like the FDA recommend a strict cold-chain handling protocol.^{[6][7]} This involves collecting the

blood sample in pre-chilled tubes containing heparin, immediately placing the sample in an ice-water bath, and separating the plasma or serum by centrifugation in a pre-cooled centrifuge (at 4°C).[3][7][8] The analysis should then be performed within four hours of collection.[1][7][8]

Question: I do not have access to a refrigerated centrifuge. Are there alternative methods?

Answer: Some studies suggest that immediate testing at room temperature can be a viable alternative to cold handling, provided the analysis is performed rapidly after sample collection.[5][6] One study found that testing within 70 minutes of collection at room temperature can yield accurate results.[6] However, delays can lead to significant decreases in uric acid levels. For instance, a delay of one hour at room temperature has been shown to cause a 20% decrease in uric acid concentration.[5] If you cannot follow the recommended cold-handling procedure, it is critical to validate an alternative rapid room-temperature protocol in your laboratory.[6]

Question: How long after the last **rasburicase** dose do I need to follow these special handling procedures?

Answer: Due to the half-life of **rasburicase** (approximately 16-21 hours), these special sample handling procedures should be followed for up to 96 hours (4 days) after the final dose is administered to ensure accurate uric acid monitoring.[1][8]

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of **rasburicase** interference in uric acid assays?

A1: **Rasburicase** is a recombinant urate oxidase enzyme that catalyzes the oxidation of uric acid to allantoin, which is more soluble and easily excreted.[6][9] This enzymatic activity is the basis of its therapeutic effect. However, this activity continues ex vivo in collected blood samples, leading to the degradation of uric acid before it can be measured, resulting in falsely low readings.[1][3]

Q2: Does cooling the sample to 4°C completely stop **rasburicase** activity?

A2: While cooling significantly reduces the rate of the enzymatic reaction, some studies indicate that it may not completely halt all uricolysis.[10][11] Even with cold handling, some residual enzyme activity might persist. Therefore, prompt analysis, even for refrigerated samples, is still recommended.[10]

Q3: What type of collection tube should be used?

A3: Pre-chilled tubes containing either lithium or sodium heparin are recommended for collecting blood samples for uric acid measurement in patients receiving **rasburicase**.[\[3\]](#)[\[8\]](#)

Q4: Can allopurinol be used concurrently with **rasburicase**?

A4: There is no rationale for using allopurinol and **rasburicase** together. Allopurinol works by preventing the formation of new uric acid, which is the substrate for **rasburicase**.[\[7\]](#)

Experimental Protocols

Protocol 1: Recommended Cold-Chain Sample Handling

- Preparation: Pre-chill heparinized blood collection tubes in a refrigerator or on ice. Prepare an ice-water bath for sample transport.
- Collection: Draw the blood sample directly into a pre-chilled heparin tube.
- Immediate Cooling: Immediately immerse the collected sample in the ice-water bath.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Transportation: Transport the sample to the laboratory in the ice-water bath.
- Centrifugation: Centrifuge the sample in a pre-cooled centrifuge at 4°C to separate plasma.[\[3\]](#)[\[7\]](#)
- Analysis: Analyze the plasma for uric acid levels within 4 hours of collection.[\[1\]](#)[\[7\]](#)

Protocol 2: Rapid Room Temperature Analysis (Alternative Method)

Note: This protocol should be validated internally before implementation.

- Preparation: Have all necessary equipment and reagents ready for immediate analysis.
- Collection: Collect the blood sample in a heparinized tube at room temperature.
- Immediate Processing: Immediately transport the sample to the laboratory for analysis.

- Centrifugation: Centrifuge the sample at room temperature to separate plasma.
- Analysis: Perform the uric acid measurement immediately. The total time from collection to analysis should ideally be less than 70 minutes.[6]

Quantitative Data Summary

The following tables summarize the impact of different handling conditions on uric acid measurement in the presence of **rasburicase**.

Table 1: Effect of Sample Handling Temperature on Uric Acid Measurement

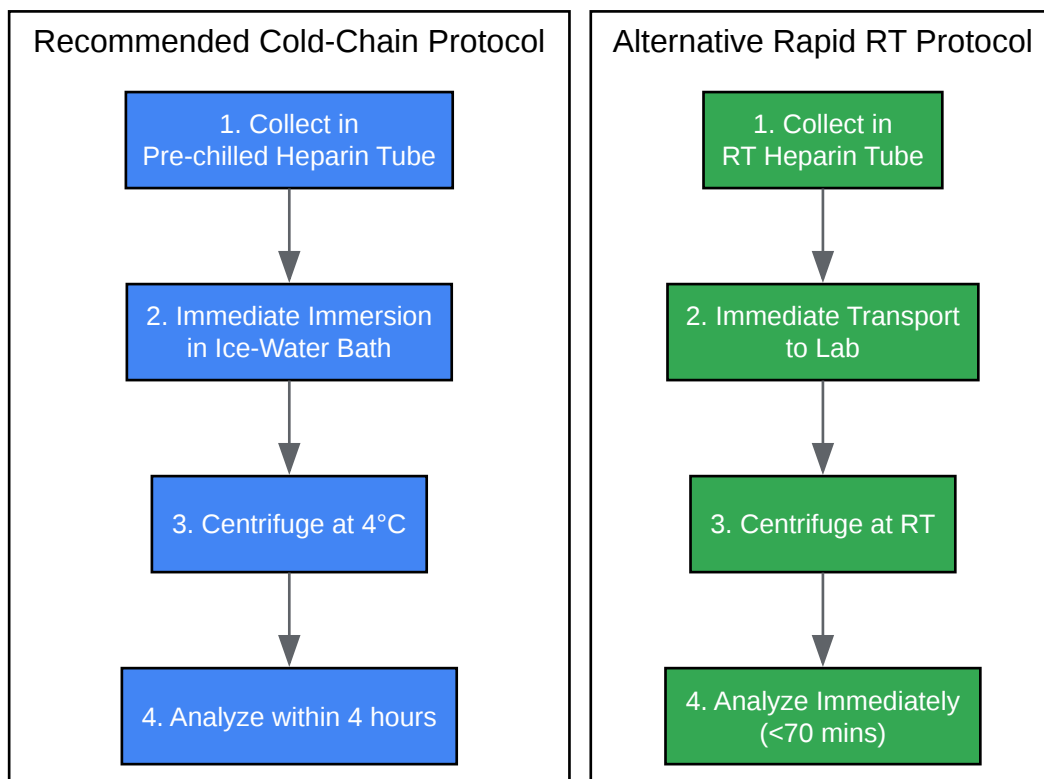
Handling Step	Temperature Condition	Proportional Bias (%)	Absolute Bias (mg/dL)	Reference
Centrifugation	Room Temperature vs. 4°C	-1.4	-0.06	[5]
Tube Temperature	Room Temperature vs. Pre-chilled	-1.5	+0.02	[5]
Transportation	Room Temperature vs. On Ice	-2.2	-0.01	[5]

Table 2: Impact of Delayed Analysis at Room Temperature

Time Delay at Room Temperature	Negative Bias in Uric Acid (%)	Reference
1 hour	20	[5]
90 minutes	9.1	[6]
135 minutes	17.5	[6]

Visual Guides

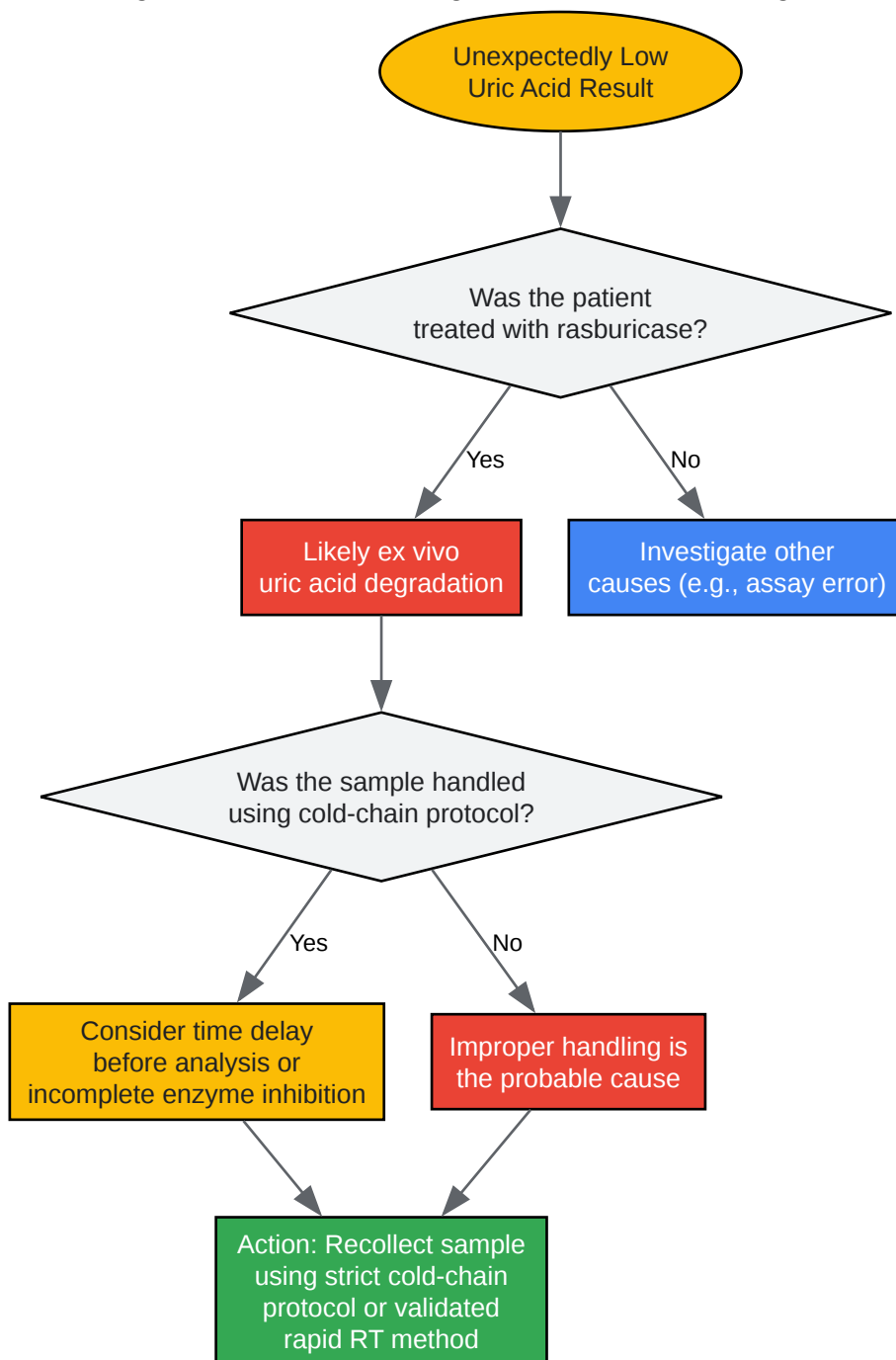
Figure 1. Recommended vs. Alternative Workflow



[Click to download full resolution via product page](#)

Caption: Figure 1. Recommended vs. Alternative Workflow

Figure 2. Troubleshooting Low Uric Acid Readings



[Click to download full resolution via product page](#)

Caption: Figure 2. Troubleshooting Low Uric Acid Readings

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Emerging role of rasburicase in the management of increased plasma uric acid levels in patients with hematologic malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pitfalls, prevention, and treatment of hyperuricemia during tumor lysis syndrome in the era of rasburicase (recombinant urate oxidase) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Rasburicase-Induced Falsely Low Measurement of Uric Acid in Tumor Lysis Syndrome: A Report of Two Cases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Rasburicase-Induced Falsely Low Measurement of Uric Acid in Tumor Lysis Syndrome: A Report of Two Cases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Refrigeration is not necessary for measurement of uric acid in patients treated with rasburicase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. kmcc.nhs.uk [kmcc.nhs.uk]
- 8. laboratoryalliance.com [laboratoryalliance.com]
- 9. Rasburicase represents a new tool for hyperuricemia in tumor lysis syndrome and in gout - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Sampling on ice will not yield reliable uric acid monitoring in rasburicase-treated patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Accurate Uric Acid Measurement in the Presence of Rasburicase]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180645#challenges-in-measuring-uric-acid-in-the-presence-of-rasburicase]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com